

# Application Notes and Protocols for Y08284 in In Vitro Studies

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Y08284

Cat. No.: B15144242

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## Introduction

**Y08284** is a highly potent and selective small molecule inhibitor of the bromodomain of CREB-binding protein (CBP) and its close homolog p300. With a reported IC<sub>50</sub> of 4.21 nM in biochemical assays, **Y08284** serves as a critical tool for investigating the role of CBP/p300 in gene transcription, cellular proliferation, and disease pathogenesis.[1] Dysregulation of CBP/p300 is implicated in various cancers, making their bromodomains attractive therapeutic targets. These application notes provide detailed protocols for utilizing **Y08284** in a range of in vitro studies to assess its biological activity and mechanism of action.

## Data Presentation

The following tables summarize the key quantitative data for **Y08284**, providing a reference for designing in vitro experiments.

Table 1: Biochemical and Cellular Activity of **Y08284** and Related Compounds

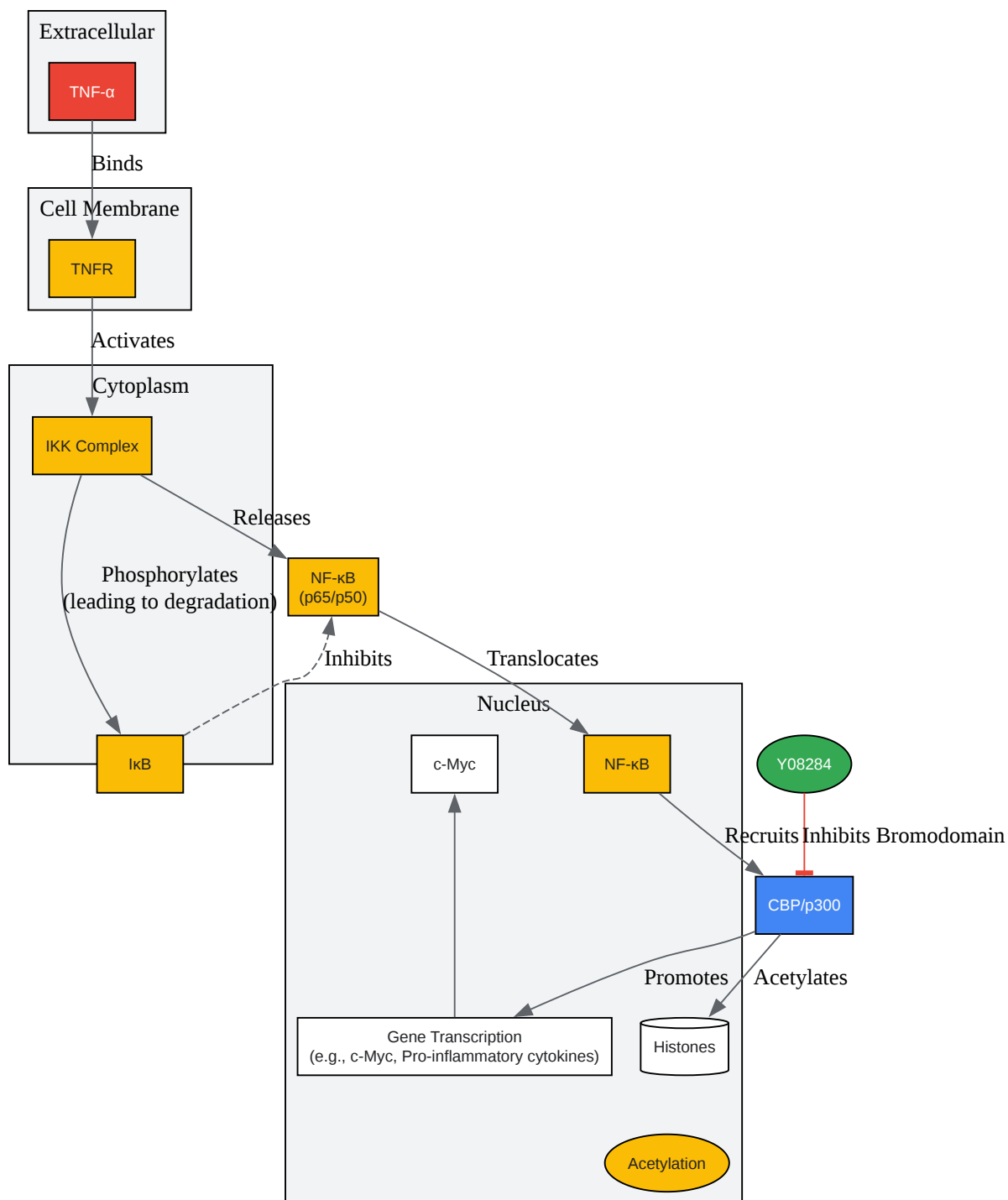
| Compound          | Assay Type     | Target                 | IC50    | Cell Line                     | Notes                                   |
|-------------------|----------------|------------------------|---------|-------------------------------|-----------------------------------------|
| Y08284            | HTRF Assay     | CBP<br>Bromodomai<br>n | 4.21 nM | -                             | Potent<br>biochemical<br>inhibition.[1] |
| QP284<br>(Y08284) | Cell Viability | -                      | 6.43 µM | C4-2B<br>(Prostate<br>Cancer) | Demonstrate<br>s cellular<br>activity.  |

Table 2: Recommended Concentration Ranges for In Vitro Assays

| Assay Type                              | Recommended Starting<br>Concentration Range | Key Readouts                                                      |
|-----------------------------------------|---------------------------------------------|-------------------------------------------------------------------|
| Cell Viability / Proliferation          | 0.1 µM - 50 µM                              | IC50, EC50, Cell Count,<br>Metabolic Activity                     |
| Western Blotting                        | 0.5 µM - 10 µM                              | Protein expression levels (e.g.,<br>H3K27ac, c-Myc)               |
| Chromatin<br>Immunoprecipitation (ChIP) | 1 µM - 10 µM                                | Occupancy of CBP/p300 at<br>specific gene promoters               |
| Gene Expression Analysis (RT-<br>qPCR)  | 0.5 µM - 10 µM                              | mRNA levels of target genes<br>(e.g., MYC, NFKB pathway<br>genes) |

## Signaling Pathways

**Y08284**, as a CBP/p300 bromodomain inhibitor, is expected to modulate signaling pathways where these proteins act as transcriptional co-activators. Key affected pathways include the NF-κB and c-Myc signaling cascades, both crucial for cell proliferation, survival, and inflammation.



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**Caption:** Y08284 inhibits CBP/p300, affecting NF-κB and c-Myc pathways.

# Experimental Protocols

## Cell Viability Assay (MTT Assay)

This protocol is designed to determine the half-maximal inhibitory concentration (IC<sub>50</sub>) of **Y08284** on cancer cell lines.

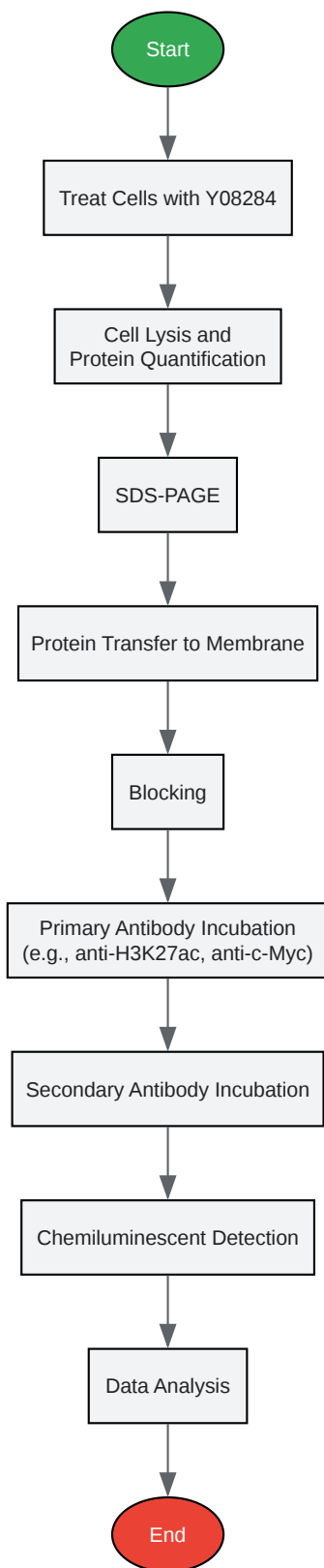
Materials:

- **Y08284** (dissolved in DMSO)
- Prostate cancer cell lines (e.g., LNCaP, C4-2B, 22Rv1)
- Complete cell culture medium
- 96-well plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Procedure:

- **Cell Seeding:** Seed cells into a 96-well plate at a density of 5,000-10,000 cells per well in 100  $\mu$ L of complete medium. Incubate overnight to allow for cell attachment.
- **Compound Treatment:** Prepare serial dilutions of **Y08284** in complete medium. The final concentrations should typically range from 0.1  $\mu$ M to 50  $\mu$ M. Add 100  $\mu$ L of the diluted compound to the respective wells. Include a DMSO vehicle control.
- **Incubation:** Incubate the plate for 72 hours at 37°C in a humidified incubator with 5% CO<sub>2</sub>.
- **MTT Addition:** Add 20  $\mu$ L of MTT solution to each well and incubate for 4 hours at 37°C.
- **Formazan Solubilization:** Carefully remove the medium and add 150  $\mu$ L of DMSO to each well to dissolve the formazan crystals.

- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and plot a dose-response curve to determine the IC50 value.



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## References

- 1. Y08284 | CBP/p300 inhibitor | Probechem Biochemicals [[probechem.com](https://probechem.com)]
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